

# physical properties of 2-Methyl-4-pentenal (boiling point, density)

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## Compound of Interest

Compound Name: 2-Methyl-4-pentenal

Cat. No.: B1615568

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## Technical Guide: Physical Properties of 2-Methyl-4-pentenal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **2-Methyl-4-pentenal**, specifically its boiling point and density. It is intended to serve as a reference for laboratory and research applications.

### Core Physical Properties

The following table summarizes the available quantitative data for the physical properties of **2-Methyl-4-pentenal**. It is important to note that experimentally determined values for the density of **2-Methyl-4-pentenal** (CAS 5187-71-3) are not readily available in the cited literature. Data for isomers are provided for reference and should be used with caution.

Physical Property	Value	Conditions	Source
Boiling Point	115.70 °C (estimated)	760.00 mm Hg	The Good Scents Company
Density	Data not available	-	-

## Experimental Protocols

The determination of boiling point and density are fundamental procedures in the characterization of liquid chemical compounds. The following are detailed methodologies for these key experiments.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and accurate method for this determination is distillation.

Apparatus:

- Round-bottom flask
- Distillation head
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Assemble the distillation apparatus as shown in the workflow diagram below.
- Place a small volume of the liquid sample (**2-Methyl-4-pentenal**) into the round-bottom flask, along with a few boiling chips to ensure smooth boiling.
- Position the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
- Begin heating the sample gently.

- Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point of the liquid.
- For high-purity substances, the temperature should remain constant throughout the distillation process.

## Determination of Density

Density is the mass of a substance per unit volume. The density of a liquid can be accurately determined using a pycnometer.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Water bath
- Thermometer

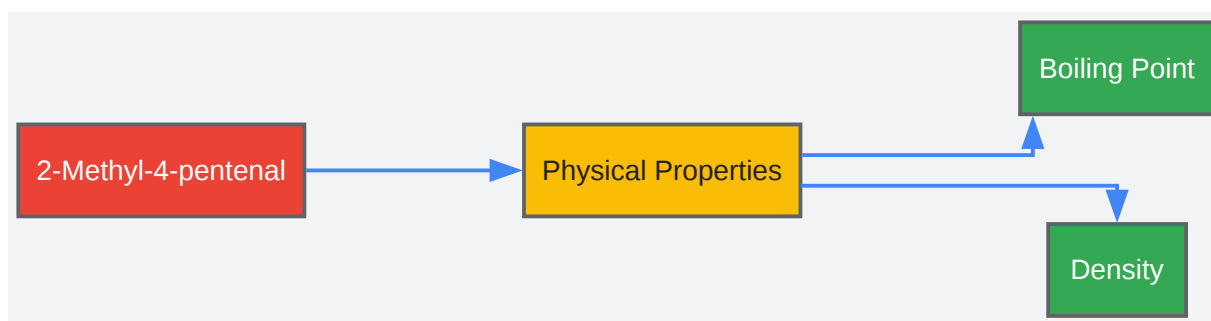
Procedure:

- Clean and dry the pycnometer thoroughly.
- Weigh the empty, dry pycnometer on an analytical balance and record its mass ( $m_1$ ).
- Fill the pycnometer with the liquid sample (**2-Methyl-4-pentenal**), ensuring no air bubbles are trapped. Insert the stopper; excess liquid will be forced out through the capillary.
- Wipe the outside of the pycnometer dry and weigh it again to determine the mass of the pycnometer and the liquid ( $m_2$ ).
- The mass of the liquid is then calculated as  $m_{\text{liquid}} = m_2 - m_1$ .
- To determine the volume of the pycnometer, empty and clean it, then fill it with a reference substance of known density at a specific temperature (e.g., deionized water).

- Weigh the pycnometer filled with the reference substance ( $m_3$ ).
- The mass of the reference substance is  $m_{\text{ref}} = m_3 - m_1$ .
- The volume of the pycnometer (which is equal to the volume of the liquid sample) can be calculated using the known density of the reference substance ( $\rho_{\text{ref}}$ ):  $V = m_{\text{ref}} / \rho_{\text{ref}}$ .
- Finally, the density of the sample liquid ( $\rho_{\text{liquid}}$ ) is calculated as:  $\rho_{\text{liquid}} = m_{\text{liquid}} / V$ .

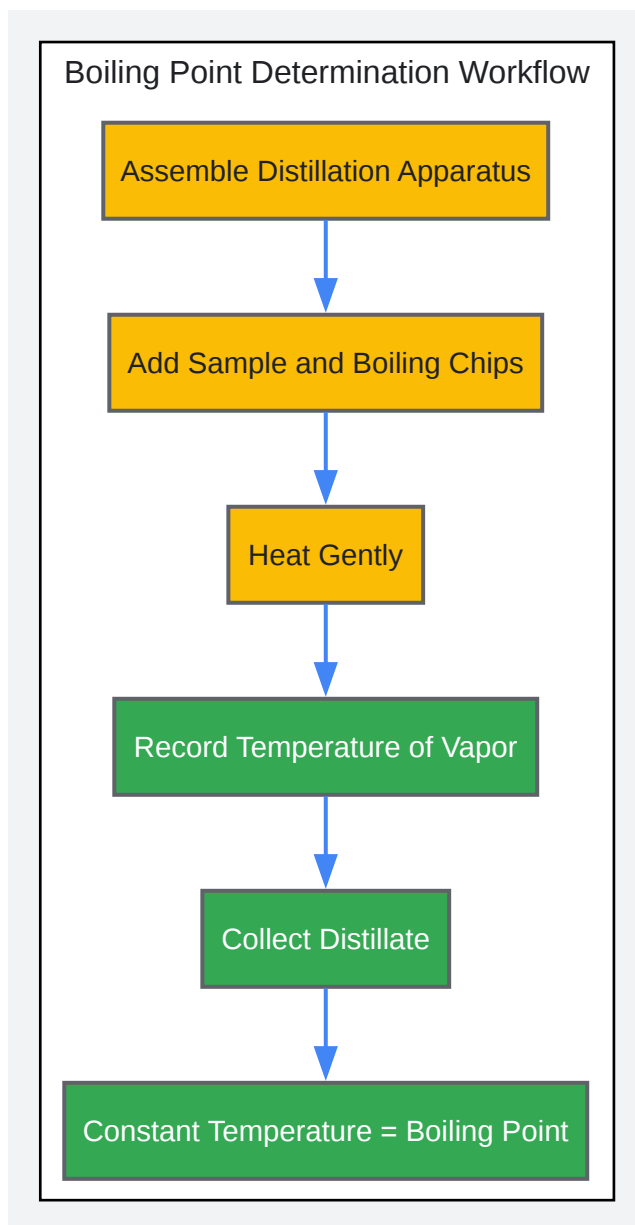
## Visualizations

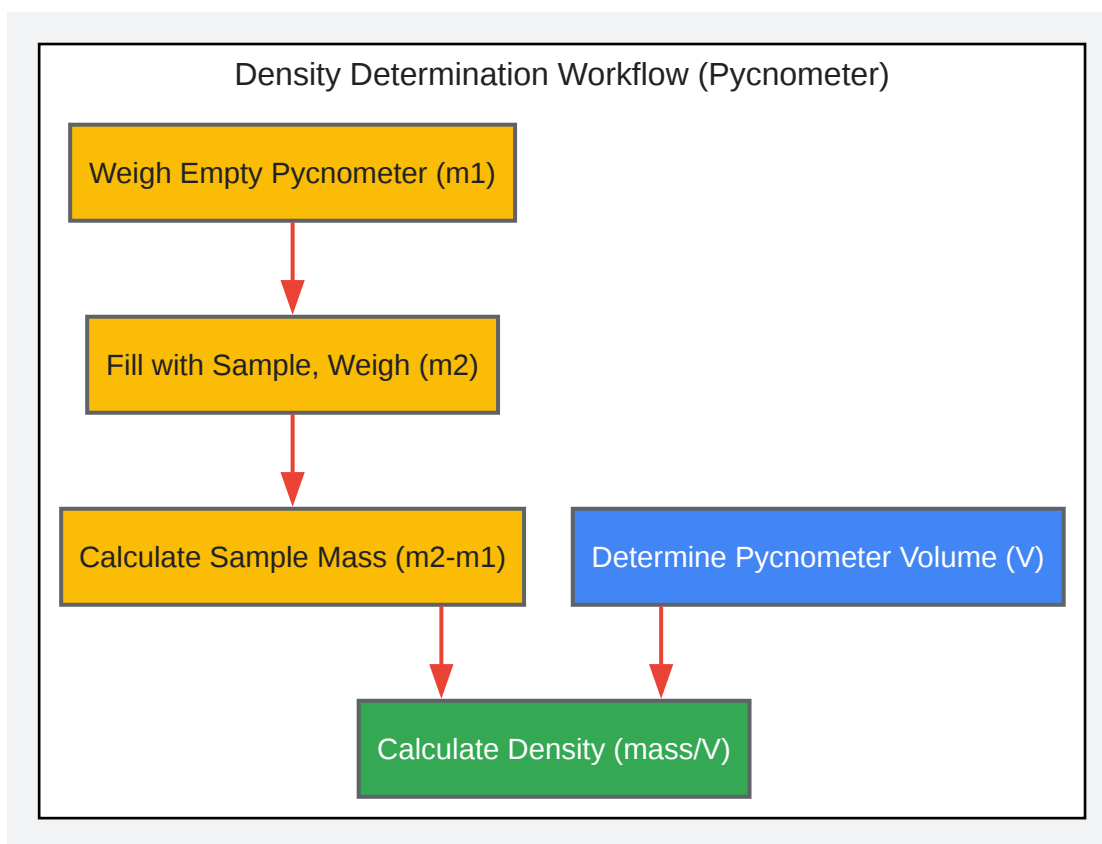
The following diagrams illustrate the logical relationships and workflows described in this guide.



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Caption: Logical relationship between the compound and its physical properties.





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